

safe handling, storage, and disposal procedures for bromopicrin

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Compound of Interest

Compound Name: Bromopicrin

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Application Notes and Protocols for Bromopicrin

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromopicrin (CBr_3NO_2), also known as tribromonitromethane, is a dense, colorless to pale yellow oily liquid or crystalline solid. It is a highly reactive compound used in organic synthesis as a brominating and nitrating agent. Due to its significant toxicity and potential for explosive decomposition upon heating, strict adherence to safety protocols is paramount when handling, storing, and disposing of this chemical. These application notes provide detailed procedures to ensure the safe utilization of **bromopicrin** in a laboratory setting.

Quantitative Data Summary

The following table summarizes key quantitative data for **bromopicrin** to inform risk assessments and experimental design.

Property	Value	Source(s)
Chemical Formula	CBr_3NO_2	[1]
Molecular Weight	297.73 g/mol	[1][2]
Appearance	Prismatic crystals or oily colorless to clear dark amber liquid	[2][3]
Melting Point	10.2 °C (50.4 °F)	[2][3]
Boiling Point	89-90 °C at 20 mmHg	[3]
Density	2.793 g/cm ³ at 20 °C	[2][3]
Vapor Pressure	15 mmHg at 86.1 °C (187 °F)	[2][3]
Water Solubility	< 1 mg/mL at 18 °C (64 °F)	[2][3]
Occupational Exposure Limits	No specific OSHA PEL or NIOSH REL established. Handle as a highly toxic substance.	[4][5]
Flash Point	Not available, but considered probably flammable.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

3.1. Hazards

- **Toxicity:** **Bromopicrin** is highly toxic and a severe irritant to the skin, eyes, and respiratory tract.[2][3] It is a lachrymator, causing intense tearing and eye pain upon exposure.[2] Inhalation can lead to bronchitis, pulmonary edema, and may be fatal.[2]
- **Explosivity:** It is a severe explosion hazard when heated rapidly.[2]
- **Reactivity:** **Bromopicrin** can decompose with explosive violence. It is incompatible with oxidizing agents.[2] It may be sensitive to prolonged exposure to air and light.[2][3]

3.2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **bromopicrin**.

- **Eye Protection:** Chemical safety goggles and a full-face shield are required.
- **Skin Protection:** A flame-resistant lab coat and a chemically resistant apron or Tyvek-type disposable protective clothing are necessary.^[3] Disposable nitrile gloves should be worn, and it is recommended to double-glove. Ensure sleeves are taped to the gloves.^[3]
- **Respiratory Protection:** All work with **bromopicrin** must be conducted in a certified chemical fume hood. For emergencies or situations with potential for exposure above acceptable limits, a self-contained breathing apparatus (SCBA) is required.^[2]

Experimental Protocols

4.1. General Handling and Weighing

- **Preparation:** Before handling, ensure the chemical fume hood is functioning correctly and all necessary PPE is donned. Have spill containment materials and emergency wash stations readily accessible.
- **Weighing:** Due to its volatility and toxicity, weighing should be performed in a ventilated enclosure. Tare a sealed container, transfer the required amount of **bromopicrin** into the container within the fume hood, and then seal it before re-weighing.

4.2. Protocol: Preparation of a Standard **Bromopicrin** Solution (0.1 M in Dichloromethane)

This protocol describes the preparation of a 0.1 M solution of **bromopicrin** in dichloromethane (DCM), a common solvent for organic reactions.

- **Materials:**
 - **Bromopicrin**
 - Anhydrous Dichloromethane (DCM)
 - Volumetric flask (e.g., 50 mL) with a ground glass stopper

- Gastight syringe or a cannula for liquid transfer
- Septum
- Procedure:
 - In a chemical fume hood, add approximately 40 mL of anhydrous DCM to a 50 mL volumetric flask.
 - Seal the flask with a septum.
 - Carefully draw the required volume of **bromopicrin** into a gastight syringe. To calculate the volume, use the density (2.793 g/mL) and molecular weight (297.73 g/mol). For a 0.1 M solution in 50 mL, you will need 0.149 g of **bromopicrin**.
 - Slowly inject the **bromopicrin** into the DCM in the volumetric flask through the septum.
 - Carefully add anhydrous DCM to the flask until the solution reaches the calibration mark.
 - Stopper the flask and gently invert it several times to ensure homogeneity.
 - Label the flask clearly with the contents, concentration, date, and your initials.

Safe Storage Procedures

Proper storage of **bromopicrin** is critical to prevent accidents and degradation of the chemical.

- Container: Store in the original, tightly sealed container.
- Atmosphere: Keep under an inert atmosphere (e.g., argon or nitrogen).[2]
- Location: Store in an explosion-proof refrigerator or a dedicated, well-ventilated, and locked cabinet for highly toxic substances.[2]
- Incompatibilities: Store away from sources of ignition, heat, and oxidizing agents.[2]
- Light: Protect from light by storing in an amber-colored bottle or by wrapping the container in aluminum foil.[2]

Spill and Emergency Procedures

6.1. Small Spills (in a chemical fume hood)

- Evacuate: Alert others in the immediate area.
- Isolate: Restrict access to the spill area.
- Ventilate: Ensure the fume hood is operating at maximum capacity.
- Absorb: Use absorbent paper to pick up the liquid spill material.[\[2\]](#) Avoid using combustible absorbents like cellulose-based materials.[\[2\]](#)
- Contain: Seal the contaminated absorbent paper and any used PPE in a vapor-tight plastic bag.[\[2\]](#)
- Decontaminate: Wash the contaminated surfaces with a 60-70% ethanol solution, followed by a thorough wash with soap and water.[\[2\]](#)
- Verify: Do not re-enter the area until a safety officer has confirmed it is clean.[\[2\]](#)

6.2. Large Spills or Spills Outside a Fume Hood

- Evacuate the entire laboratory immediately.
- Activate the emergency alarm.
- Call emergency services and the institutional safety office.
- Do not attempt to clean up the spill yourself.

6.3. First Aid

- Inhalation: Immediately move the victim to fresh air. Call for immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[2\]](#) Seek immediate medical attention.[\[2\]](#)

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Procedures

All **bromopicrin** waste is considered hazardous and must be disposed of following institutional and local regulations.

7.1. Waste Collection

- Collect all **bromopicrin**-contaminated waste, including reaction residues, contaminated solvents, and disposable labware, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix **bromopicrin** waste with other chemical waste streams unless you have confirmed compatibility.

7.2. Chemical Neutralization Protocol (for small residual amounts)

This protocol outlines a method for the chemical degradation of small amounts of residual **bromopicrin** in reaction vessels before final cleaning. This should be performed in a chemical fume hood with appropriate PPE.

- Reagents:
 - 1 M Sodium Hydroxide (NaOH) solution
 - Ice bath
- Procedure:
 - Cool the reaction vessel containing the residual **bromopicrin** in an ice bath.
 - Slowly and cautiously add a 1 M NaOH solution to the vessel with stirring. An excess of NaOH should be used to ensure complete reaction. The reaction is exothermic, so

maintain the temperature below 25 °C.

- Allow the mixture to stir at room temperature for several hours (e.g., overnight) to ensure complete degradation. The reaction of **bromopicrin** with hydroxide is expected to yield less toxic bromide, nitrite, and carbonate salts.
- Before disposal, ensure the pH is neutral (between 6 and 8).
- Dispose of the neutralized solution as aqueous hazardous waste according to your institution's guidelines.

Diagrams

Caption: Workflow for the safe handling and disposal of **bromopicrin**.

Caption: Decision workflow for responding to a **bromopicrin** spill.

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